

Methyl 2,2,2-trifluoroethyl carbonate safety data sheet (SDS)

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Compound of Interest

Compound Name: Methyl 2,2,2-trifluoroethyl carbonate

Cat. No.: B1591677

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An In-Depth Technical Guide to the Safe Handling of Methyl 2,2,2-trifluoroethyl Carbonate

For researchers, scientists, and drug development professionals, the introduction of novel reagents is a constant in the pursuit of innovation. **Methyl 2,2,2-trifluoroethyl carbonate** (MTFC), a fluorinated organic compound, is gaining traction in various applications, including as a component in advanced battery electrolytes and as a versatile chemical intermediate.[1][2][3] Its unique properties, however, necessitate a thorough understanding of its hazard profile and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety data for MTFC, offering practical, field-proven insights to ensure its safe handling and use in a laboratory setting.

Hazard Identification and Classification

Methyl 2,2,2-trifluoroethyl carbonate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4][5] A clear understanding of these hazards is the foundation of safe laboratory practice.

GHS Classification:

- Flammable Liquids: Category 3[4][5][6]
- Skin Corrosion/Irritation: Category 2[4][5]

- Serious Eye Damage/Eye Irritation: Category 2A[5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[4][5]

The primary hazards associated with MTFC are its flammability and its irritant effects on the skin, eyes, and respiratory system.[4][5][7] The signal word for this chemical is "Warning".[4][5]

Hazard Statements (H-statements):

- H226: Flammable liquid and vapor.[4][5][6]
- H315: Causes skin irritation.[4][5][6]
- H319: Causes serious eye irritation.[4][5][6]
- H335: May cause respiratory irritation.[4][5][6]

Precautionary Statements (P-statements):

A comprehensive list of precautionary statements dictates the necessary measures to mitigate the risks associated with MTFC. These are grouped into four categories: Prevention, Response, Storage, and Disposal.

Category	P-statement	Description
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [4]
P233	Keep container tightly closed. [4]	
P240	Ground and bond container and receiving equipment. [4]	
P241	Use explosion-proof electrical/ventilating/lighting equipment. [4]	
P242	Use non-sparking tools. [4]	
P243	Take action to prevent static discharges. [4]	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [4]	
P264	Wash hands thoroughly after handling. [4]	
P271	Use only outdoors or in a well-ventilated area. [4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [4] [8]	
Response	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. [4]
P304 + P340	IF INHALED: Remove person to fresh air and keep	

comfortable for breathing.[4]

IF IN EYES: Rinse cautiously with water for several minutes.

P305 + P351 + P338
Remove contact lenses, if present and easy to do.
Continue rinsing.[4]

Call a POISON

P312
CENTER/doctor if you feel unwell.[4]

P332 + P313
If skin irritation occurs: Get medical advice/attention.[4]

P337 + P313
If eye irritation persists: Get medical advice/attention.[4]

P370 + P378
In case of fire: Use appropriate media to extinguish.[4]

Storage
P403 + P233
Store in a well-ventilated place. Keep container tightly closed.[4][9]

P403 + P235
Store in a well-ventilated place. Keep cool.[4]

P405
Store locked up.[4]

Disposal
P501
Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

GHS Pictograms:

Caption: GHS pictograms for **Methyl 2,2,2-trifluoroethyl carbonate**.

Physical and Chemical Properties

Understanding the physical and chemical properties of MTFC is crucial for its safe handling and for anticipating its behavior under various experimental conditions.

Property	Value
Chemical Formula	C4H5F3O3[4][10]
Molecular Weight	158.08 g/mol [6][7]
Appearance	Colorless to light yellow clear liquid[11]
Density	1.33 g/cm ³ (at 20°C)[4]
Flash Point	38°C (100.4°F)[6]
Boiling Point	74.2°C at 760 mmHg[3]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimizing exposure and preventing accidents.

Engineering Controls

The primary line of defense against exposure to MTFC is the use of appropriate engineering controls.

- Ventilation: Always handle MTFC in a well-ventilated area.[4] A certified chemical fume hood is essential to capture and exhaust vapors, preventing inhalation.
- Explosion-Proof Equipment: Due to its flammability, all electrical equipment, including stirring plates, vacuum pumps, and lighting, must be explosion-proof.[4]
- Grounding and Bonding: To prevent the buildup of static electricity, which can serve as an ignition source, ensure that all containers and receiving equipment are properly grounded and bonded.[4]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE provide a critical barrier against direct contact with MTFC.

Personal Protective Equipment (PPE) for MTFC Handling

Flame-resistant Lab Coat

Impervious Gloves
(e.g., Nitrile, Neoprene)

Chemical Safety Goggles

Face Shield
(when splash hazard exists)

Approved Respirator
(if ventilation is inadequate)

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Caption: Recommended PPE for handling MTFC.

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[12] A face shield should be worn in situations where there is a risk of splashing.[8]
- Skin Protection: Wear a flame-resistant lab coat and impervious gloves, such as nitrile or neoprene.[4][8] Always inspect gloves for signs of degradation or puncture before use.

- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[\[12\]](#)

Storage

Proper storage of MTFC is crucial to maintain its stability and prevent hazardous situations.

- Container: Keep the container tightly closed in an upright position to prevent leakage.[\[4\]](#)[\[9\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[4\]](#)[\[10\]](#) The storage area should be designated for flammable liquids.
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[\[13\]](#)

Emergency Procedures

In the event of an emergency, a swift and informed response is critical.

First-Aid Measures

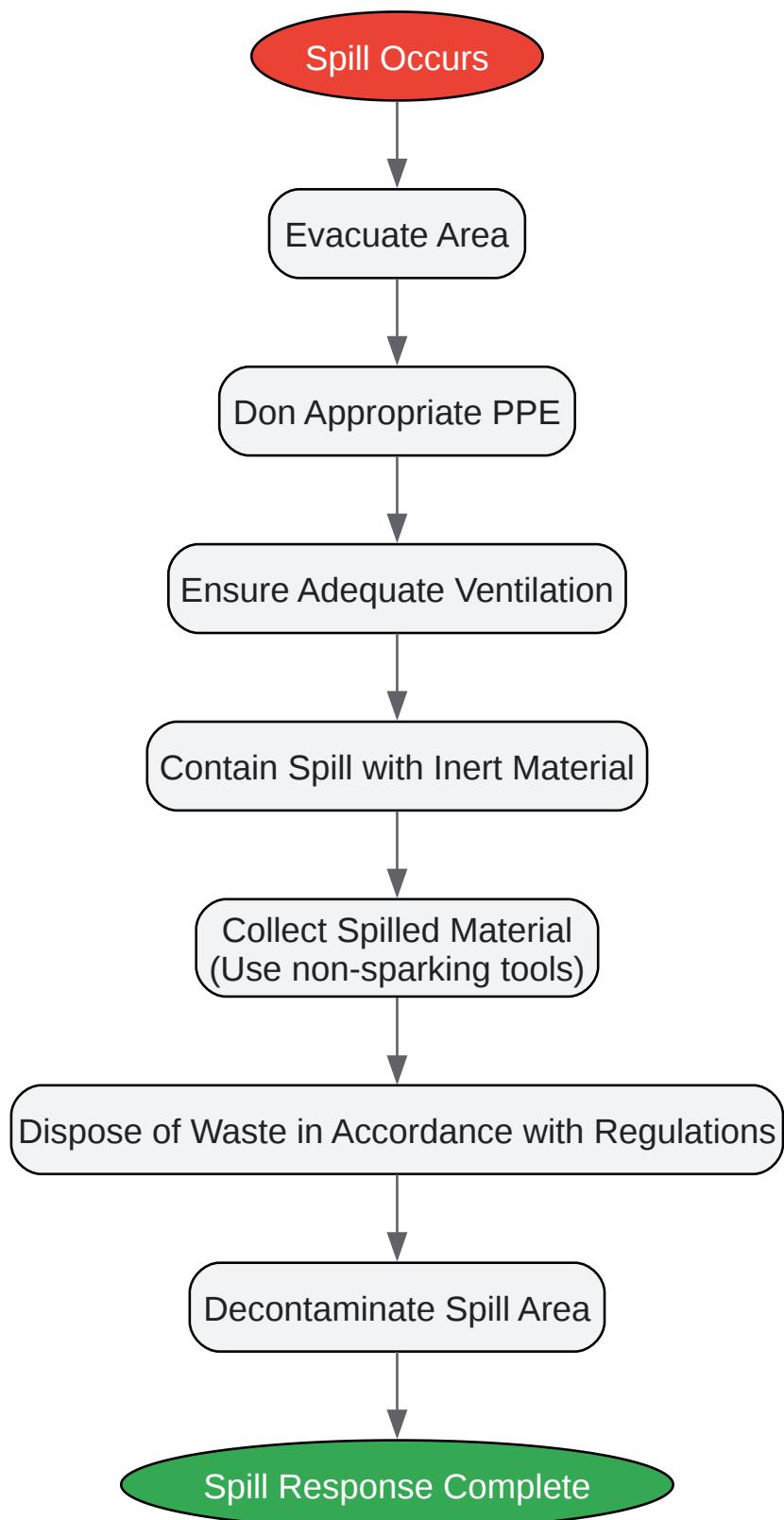
- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[\[4\]](#) If the person feels unwell, call a poison control center or doctor.[\[4\]](#)
- Skin Contact: If on skin, immediately take off all contaminated clothing.[\[4\]](#) Rinse the skin with plenty of water or shower.[\[4\]](#) If skin irritation occurs, seek medical advice.[\[4\]](#)
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[\[4\]](#) Remove contact lenses if present and easy to do so.[\[4\]](#) Continue rinsing and seek immediate medical attention if irritation persists.[\[4\]](#)[\[5\]](#)
- Ingestion: If swallowed, rinse the mouth with water.[\[4\]](#) Do not induce vomiting.[\[8\]](#) Call a poison control center or doctor immediately.[\[5\]](#)[\[8\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[5][13]
- Unsuitable Extinguishing Media: Do not use a direct jet of water, as this may spread the fire. [4]
- Specific Hazards: The vapor is heavier than air and may travel a considerable distance to a source of ignition and flash back.[13] Combustion may produce irritating and toxic gases, including carbon oxides and hydrogen fluoride.[4][12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

Accidental Release Measures

- Personal Precautions: Evacuate non-essential personnel from the area.[4] Wear appropriate personal protective equipment.[4]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[4]
- Containment and Cleanup: For small spills, absorb with an inert material such as dry sand or earth and place in a suitable container for disposal.[4] For large spills, dike the area to contain the spill and collect the material with a pump or vacuum.[10] Use non-sparking tools during cleanup.[4]



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Caption: Step-by-step workflow for responding to a spill of MTFC.

Toxicological and Ecological Information

While comprehensive toxicological and ecological data for **Methyl 2,2,2-trifluoroethyl carbonate** is not readily available in the reviewed literature, the GHS classification indicates that it is an irritant to the skin, eyes, and respiratory system.[4][5] The lack of extensive data underscores the importance of handling this chemical with caution and minimizing exposure.

Disposal Considerations

Waste from residues and contaminated packaging must be disposed of in accordance with applicable regional, national, and local laws and regulations.[4][5] It is recommended to dispose of this material as industrial waste.[4]

Conclusion

Methyl 2,2,2-trifluoroethyl carbonate is a valuable compound with promising applications. However, its hazardous properties necessitate a proactive and informed approach to safety. By understanding its GHS classification, implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can handle this chemical with confidence and ensure a safe laboratory environment.

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